

Personal protective equipment for handling 1,3,6-Trinitropyrene

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Compound of Interest

Compound Name: 1,3,6-Trinitropyrene

Cat. No.: B1206819

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Essential Safety and Handling Guide for 1,3,6-Trinitropyrene

For Immediate Use by Laboratory Personnel

This guide provides critical safety protocols and logistical information for the handling and disposal of **1,3,6-Trinitropyrene** (CAS No. 75321-19-6). As a potent mutagen and suspected carcinogen, strict adherence to these procedures is mandatory to ensure personnel safety and regulatory compliance.

Hazard Summary & Immediate Precautions

DANGER! 1,3,6-Trinitropyrene is a hazardous chemical with the following GHS classifications:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H351: Suspected of causing cancer.[1]

It is also a potent mutagen.[2][3] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).

Immediate Actions:

- **Before Handling:** Read and understand this entire guide and the available safety information. Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^[4]
- **Engineering Controls:** All work must be conducted in a designated area, inside a certified chemical fume hood or glove box to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):** Wear the specified PPE at all times when handling this compound.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory PPE for handling **1,3,6-Trinitropyrene**.

Protection Type	Specification	Rationale & Citation
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene)	To prevent skin contact and irritation. ^{[1][4]} Nitrile or neoprene gloves are generally recommended for handling aromatic nitro compounds.
Eye & Face Protection	Safety goggles with side shields or a face shield	To protect against splashes and dust, preventing serious eye irritation. ^{[1][4]}
Respiratory Protection	NIOSH-approved respirator with particulate filter (N95 or higher)	To prevent inhalation of dust and aerosols, which may cause respiratory irritation. ^[1] ^[4] Required if not handled in a fume hood.
Protective Clothing	Laboratory coat, closed-toe shoes, and long pants	To prevent skin contact and contamination of personal clothing. ^[4]

Handling and Storage Procedures

Adherence to these procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Receiving and Storage

- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a well-ventilated, designated area, away from incompatible materials. The container should be kept tightly closed and stored in a locked cabinet or facility.[\[4\]](#)

Operational Plan for Handling

This step-by-step plan outlines the safe handling of **1,3,6-Trinitropyrene** during a typical laboratory workflow.

- Preparation:
 - Don all required PPE as specified in the table above.
 - Prepare the work area in the chemical fume hood by covering the surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment and reagents.
- Weighing and Aliquoting:
 - Conduct all weighing and aliquoting of the solid compound within the chemical fume hood.
 - Use anti-static weigh boats or paper to prevent dispersal of the powder.
 - Handle with care to avoid creating dust.
- Experimental Use:
 - Keep the container tightly closed when not in use.
 - If creating solutions, add the solid to the solvent slowly to avoid splashing.

- Clearly label all solutions containing **1,3,6-Trinitropyrene** with its name and hazards.
- Post-Experiment:
 - Decontaminate all surfaces and equipment with an appropriate solvent (e.g., acetone, ethanol) followed by soap and water.
 - Collect all contaminated materials for proper disposal.
 - Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly.

Emergency Procedures

Exposure Type	Immediate Action
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[4]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, get medical advice.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material. Collect the material into a sealed container for disposal.

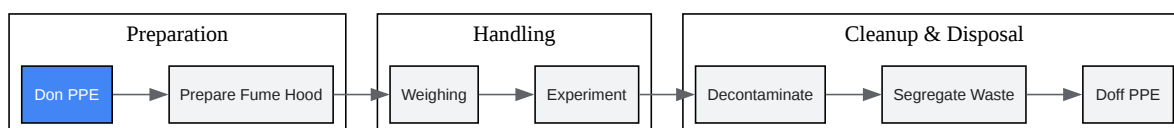
Disposal Plan

All waste contaminated with **1,3,6-Trinitropyrene** is considered hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including gloves, bench paper, and weigh boats, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **1,3,6-Trinitropyrene** in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Visual Guides

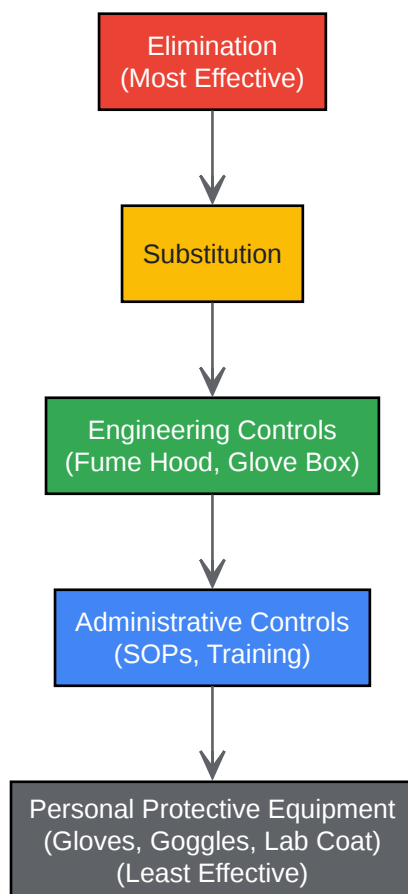
Handling Workflow



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Caption: Step-by-step workflow for safely handling **1,3,6-Trinitropyrene**.

Hierarchy of Controls



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Caption: Hierarchy of controls for minimizing exposure to hazardous chemicals.

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References

- 1. chemical-label.com [chemical-label.com]
- 2. 1,3,6-Trinitropyrene | 75321-19-6 | Benchchem [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Page loading... [wap.guidechem.com]

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